

# 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid chemical properties

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## Compound of Interest

Compound Name: 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid

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## An In-Depth Technical Guide to the Chemical Properties of 1-Methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**1-Methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid** is a pivotal heterocyclic compound with the chemical formula  $C_6H_5F_3N_2O_2$ .<sup>[1][2]</sup> It serves as a crucial intermediate in the synthesis of a variety of agrochemicals and pharmaceuticals.<sup>[1][3]</sup> Notably, it is a key building block for certain succinate dehydrogenase inhibitor (SDHI) fungicides and other biologically active molecules, such as antifungal agents.<sup>[1][4]</sup> The presence of the trifluoromethyl group often enhances the biological activity and stability of the final products.<sup>[3]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis protocols, and safety information, presenting a valuable resource for professionals in chemical research and development.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid** are summarized below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	194.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	113100-53-1	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to Off-White Solid	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	195-196 °C to 203 °C	<a href="#">[1]</a>
Boiling Point	285.6 ± 40.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.56 ± 0.1 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
pKa	2.93 ± 0.36 (Predicted)	<a href="#">[1]</a> <a href="#">[6]</a>
Solubility	Slightly soluble in DMSO and Methanol	<a href="#">[1]</a> <a href="#">[6]</a>
InChIKey	FZNKJQNEJGXCJH-UHFFFAOYSA-N	<a href="#">[1]</a>

## Synthesis and Characterization

The synthesis of **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid** is a critical process for its application as an intermediate. Several synthetic routes have been established, with a common method involving the hydrolysis of its corresponding ethyl ester.

### Experimental Protocol: Synthesis via Hydrolysis

A general and widely cited procedure for the synthesis involves the hydrolysis of ethyl 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylate.[\[1\]](#)

Materials:

- Ethyl 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylate
- Potassium Hydroxide (KOH)
- Dilute Hydrochloric Acid (HCl)

- Appropriate solvent (e.g., a mixture of methanol and water)[7]

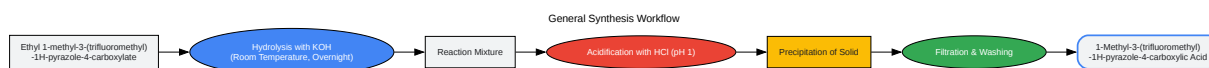
#### Procedure:

- To a reaction vial, add ethyl 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylate and potassium hydroxide in a suitable solvent.[1]
- Stir the reaction mixture at room temperature overnight to allow for complete hydrolysis of the ester.[1]
- Upon completion of the reaction (monitored by an appropriate technique such as TLC or LC-MS), acidify the solution to a pH of 1 using dilute hydrochloric acid.[1]
- The acidification will cause the precipitation of a white solid product, which is the desired **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid**. [1]
- Collect the solid product by filtration.
- Wash the collected solid with a suitable solvent to remove any remaining impurities.[1]
- Dry the final product. A yield of 59% has been reported for this method.[1]

## Characterization

The structure of the synthesized product is typically confirmed using spectroscopic methods. Proton Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) is a key technique for verification.

- $^1\text{H}$  NMR (500 MHz,  $\text{DMSO}-d_6$ ): The expected chemical shifts are approximately  $\delta$  12.80 (singlet, 1H, COOH), 8.44 (singlet, 1H, CH on the pyrazole ring), and 3.93 (singlet, 3H,  $\text{CH}_3$ ). [1]



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Caption: General workflow for the synthesis of the title compound via hydrolysis.

## Applications in Research and Development

**1-Methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid** is a valuable building block in the synthesis of various active compounds, particularly in the agrochemical and pharmaceutical industries.

- **Fungicide Synthesis:** It is a key intermediate for a class of fungicides known as succinate dehydrogenase inhibitors (SDHIs). Amides derived from this acid, such as Fluxapyroxad and Benzovindiflupyr, are commercialized as potent fungicides.[\[4\]](#)
- **Antifungal Agents:** The compound is used to synthesize 4-carboxamide derivatives that exhibit antifungal properties.[\[1\]](#)
- **Enzyme Inhibitors:** It is utilized in the synthesis of diaryl ether inhibitors designed to target the enoyl-acyl carrier protein reductase of *Toxoplasma gondii*, a protozoan parasite.[\[1\]](#)

## Safety and Handling

Based on available Safety Data Sheets (SDS), **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid** presents several hazards that require appropriate safety precautions.

- **Hazard Classification:**
  - Causes skin irritation (H315).[\[8\]](#)
  - Causes serious eye irritation (H319).[\[8\]](#)
  - May cause respiratory irritation (H335).[\[8\]](#)
- **Recommended Precautions:**
  - **Engineering Controls:** Use in a well-ventilated area, such as a fume hood. Ensure eyewash stations and safety showers are readily accessible.[\[8\]](#)[\[9\]](#)
  - **Personal Protective Equipment (PPE):**

- Eye/Face Protection: Wear chemical safety goggles (compliant with EN 166).[8]
- Hand Protection: Wear protective, chemical-resistant gloves.[8]
- Skin and Body Protection: Wear long-sleeved clothing.[8]
- Respiratory Protection: If exposure limits are exceeded or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[8]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling.[9][10]
- Storage: Keep in a dark, cool, and dry place under an inert atmosphere.[1][6] Keep containers tightly closed.[11]

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